

Btk-IN-16 off-target effects mitigation

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Compound of Interest

Compound Name: *Btk-IN-16*
Cat. No.: *B12412082*

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Btk-IN-16 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions regarding the use of **Btk-IN-16**, a covalent inhibitor of Bruton's tyrosine kinase (Btk). The focus of this guide is to understand and mitigate potential off-target effects to ensure data integrity and proper interpretation of experimental results.

Frequently Asked Questions (FAQs)

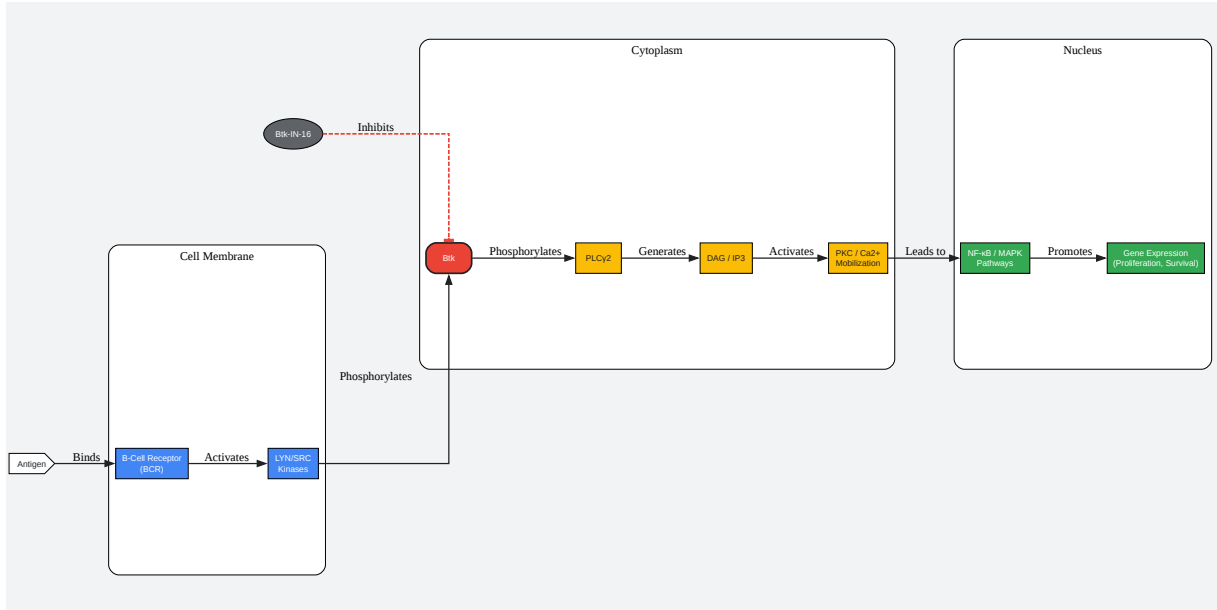
Q1: What is Btk-IN-16 and what is its primary mechanism of action?

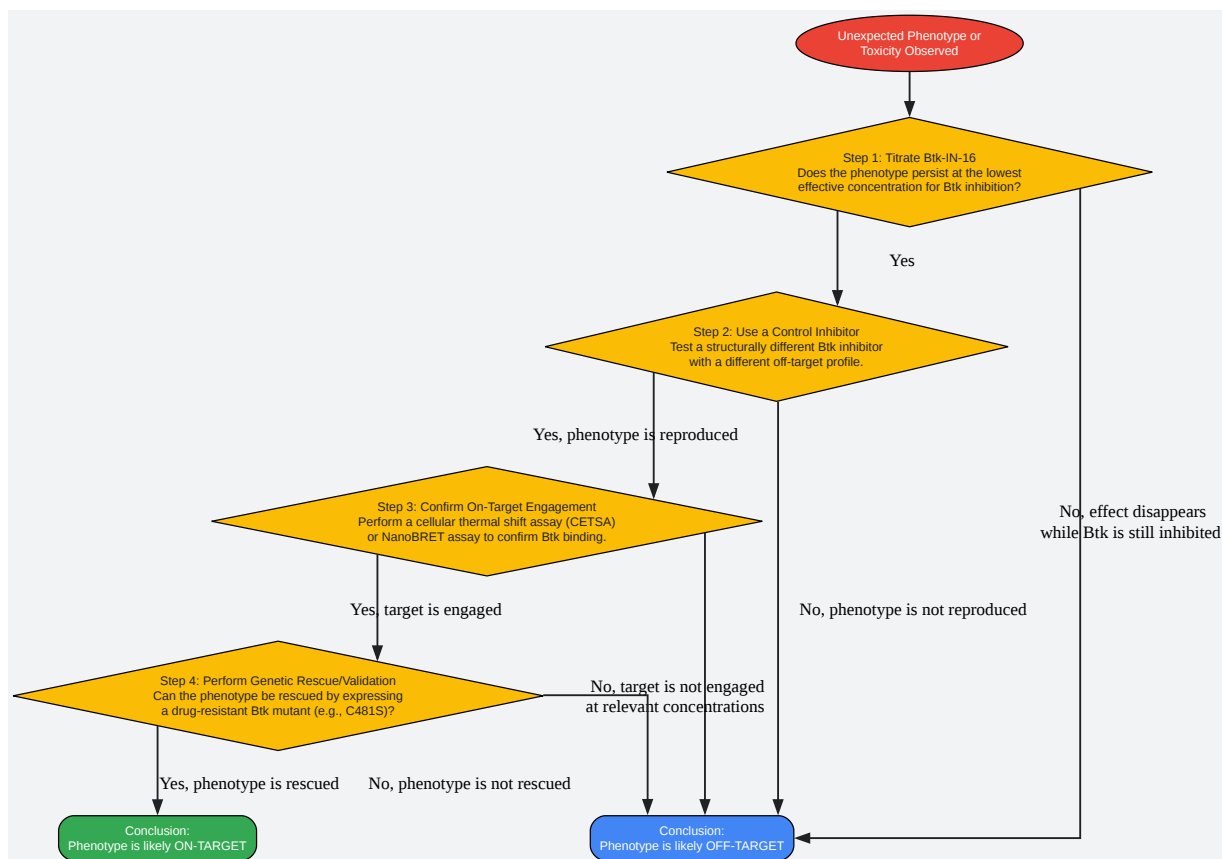
Btk-IN-16 is a small molecule inhibitor designed to target Bruton's tyrosine kinase (Btk). Btk is a critical enzyme in the B-cell receptor (BCR) signaling pathway, which is essential for B-cell proliferation, differentiation, and survival.^[1] **Btk-IN-16** forms an irreversible covalent bond with a cysteine residue (Cys481) in the active site of Btk, effectively shutting down its kinase activity.^[2] This mechanism is intended to block downstream signaling, making it a valuable tool for studying B-cell malignancies and autoimmune diseases.^[3]^[4]

Q2: What is the primary signaling pathway targeted by Btk-IN-16?

Btk-IN-16 targets the B-cell receptor (BCR) signaling pathway. Upon antigen binding to the BCR, a cascade of phosphorylation events is initiated, leading to the activation of Btk. Activated

Btk then phosphorylates and activates phospholipase C gamma 2 (PLC γ 2), which ultimately results in the activation of downstream transcription factors like NF- κ B and MAP kinase pathways, promoting B-cell survival and proliferation.[1] By inhibiting Btk, **Btk-IN-16** blocks these crucial downstream signals.





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- 4. Labeling of Bruton's Tyrosine Kinase (BTK) Inhibitor [11C]BIO-2008846 in Three Different Positions and Measurement in NHP Using PET - PMC [pmc.ncbi.nlm.nih.gov]
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